

KBP-7018 Hydrochloride: A Tool for Interrogating Tyrosine Kinase Signaling

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Compound of Interest

Compound Name: *KBP-7018 hydrochloride*

Cat. No.: *B608311*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

KBP-7018 hydrochloride is a potent and selective small molecule inhibitor of several receptor tyrosine kinases (RTKs), making it a valuable research tool for investigating cellular signaling pathways implicated in various physiological and pathological processes. This document provides detailed application notes and experimental protocols for utilizing **KBP-7018 hydrochloride** to study tyrosine kinase signaling, particularly focusing on its primary targets: c-KIT, Platelet-Derived Growth Factor Receptor (PDGFR), and Rearranged during Transfection (RET).

KBP-7018 hydrochloride's ability to selectively inhibit these kinases allows researchers to dissect their roles in cell proliferation, differentiation, survival, and migration. Its potential therapeutic applications, particularly in idiopathic pulmonary fibrosis, further underscore the importance of understanding its mechanism of action and cellular effects.

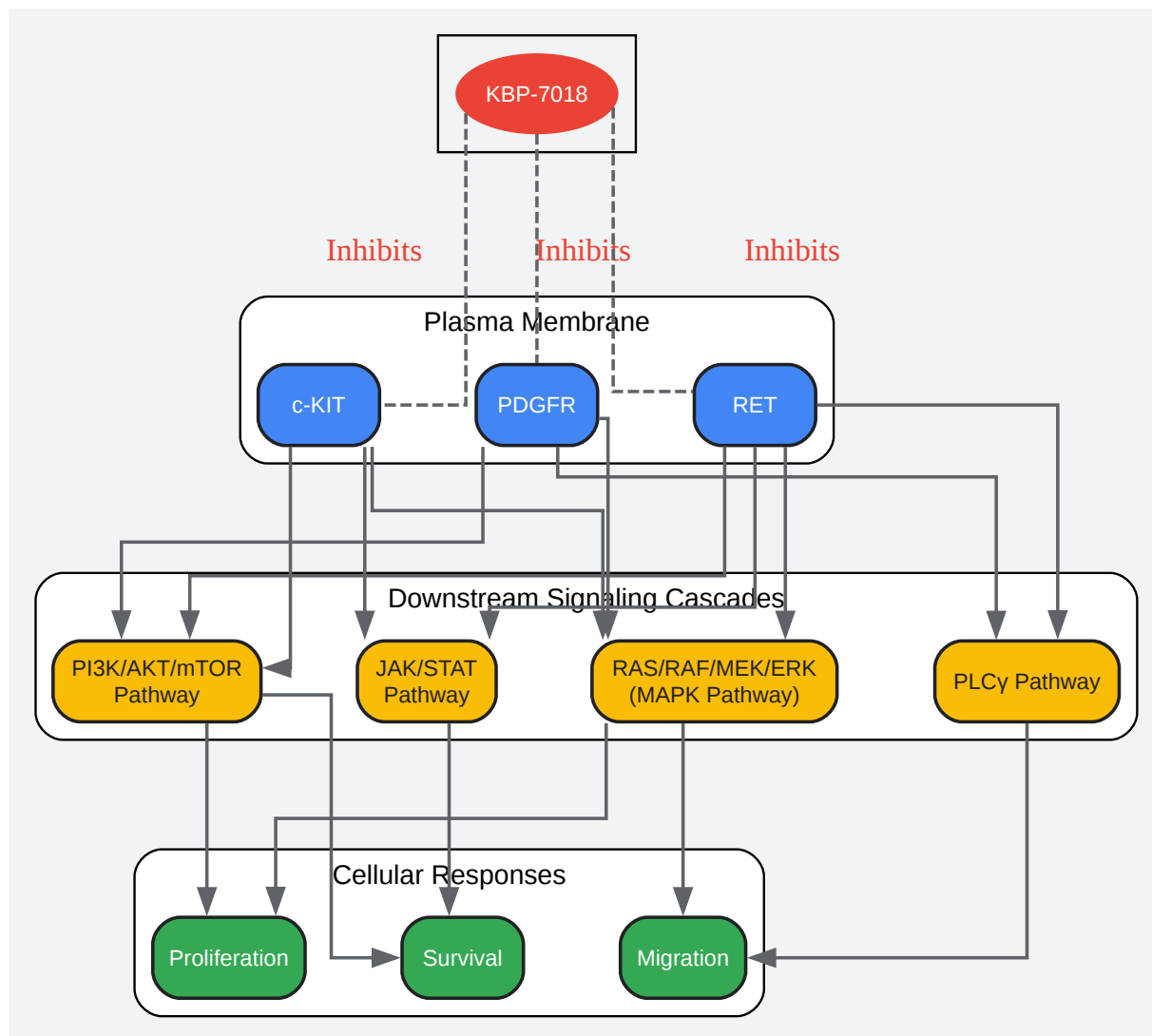
Data Presentation

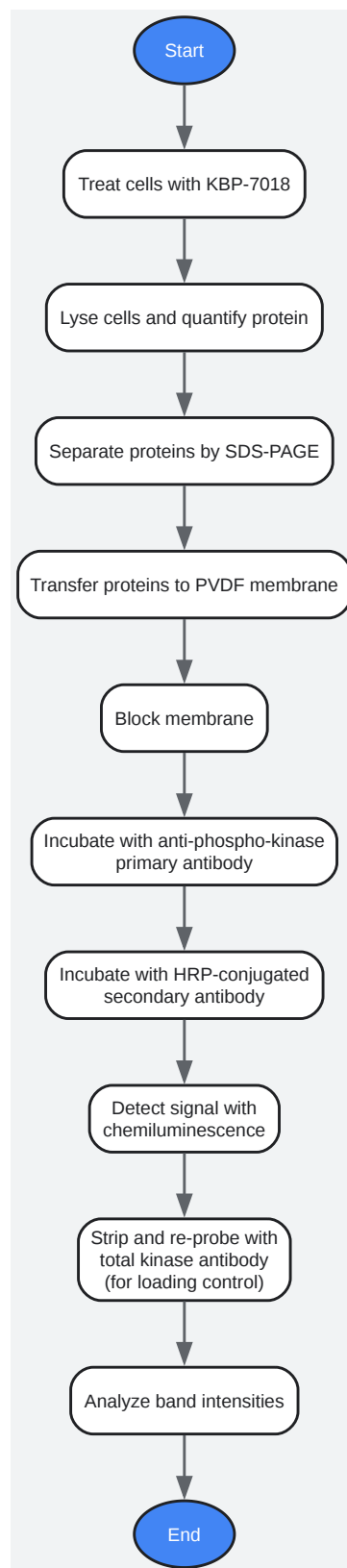
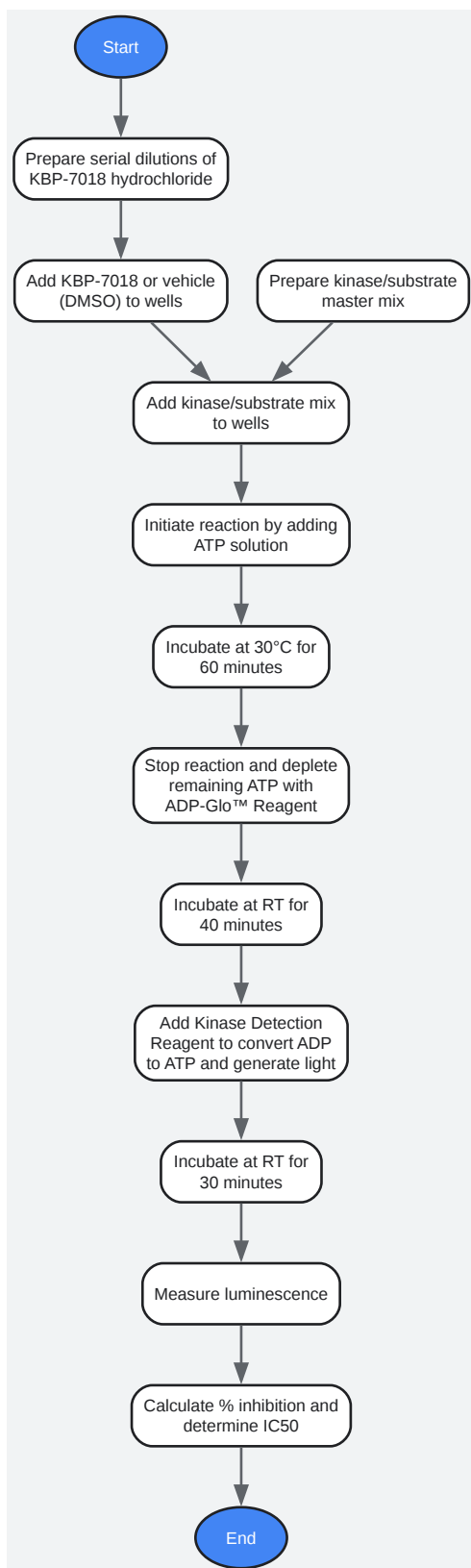
Table 1: In Vitro Kinase Inhibitory Activity of KBP-7018

Target Kinase	IC50 (nM)
c-KIT	10 ^[1]
PDGFR	7.6 ^[1]
RET	25 ^[1]

Signaling Pathways

KBP-7018 targets key RTKs that, upon activation by their respective ligands, trigger a cascade of intracellular signaling events. Understanding these pathways is crucial for interpreting experimental results.





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References

- 1. KBP-7018 hydrochloride | c-KIT/PDGFR/RET 抑制剂 | MCE [medchemexpress.cn]
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